

The Efficacy of Tinuvin 123 in Photostabilization: A Technical Guide

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Compound of Interest

Compound Name: UV-123

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This in-depth technical guide explores the core principles and performance of Tinuvin 123, a hindered amine light stabilizer (HALS) pivotal in protecting polymeric materials from photodegradation. This document provides a comprehensive overview of its mechanism of action, performance data, and the experimental protocols used to evaluate its efficacy, serving as a vital resource for professionals in research, development, and formulation.

Introduction to Tinuvin 123

Tinuvin 123 is a liquid hindered amine light stabilizer based on an amino-ether functionality.^[1]^[2]^[3] Its chemical name is decanedioic acid, bis(2,2,6,6-tetramethyl-1-(octyloxy)-4-piperidinyloxy) ester. A key characteristic of Tinuvin 123 is its low basicity, which prevents adverse interactions with acidic components often found in coatings and polymer formulations, such as catalysts.^[1]^[2]^[3] This attribute makes it particularly suitable for use in acid-catalyzed automotive and industrial coatings.^[1]^[2]^[3]

Table 1: Chemical and Physical Properties of Tinuvin 123

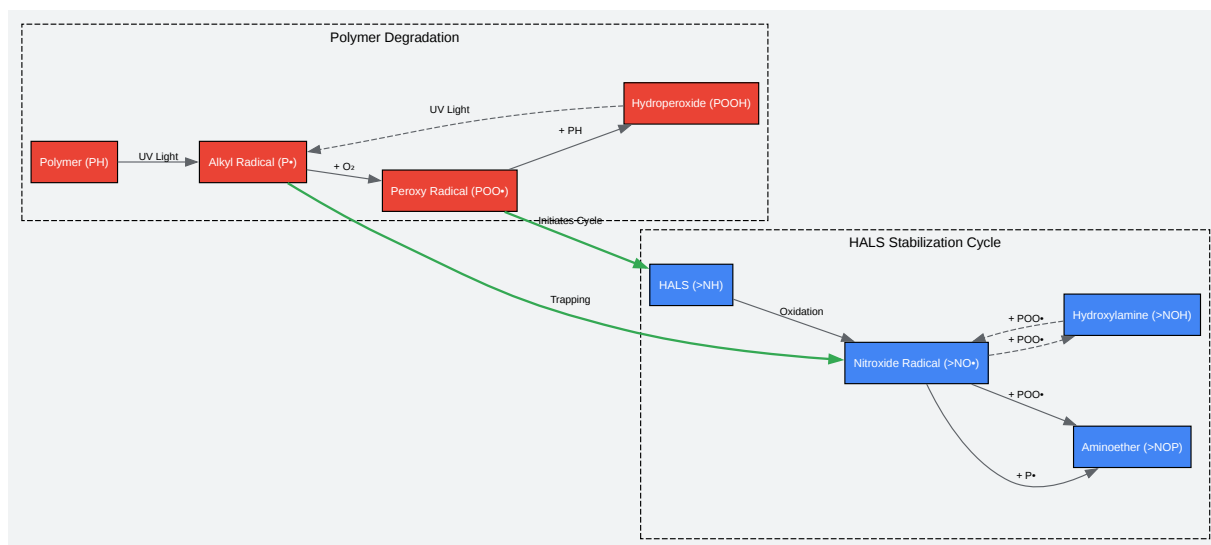
Property	Value	Reference
Chemical Name	Decanedioic acid, bis(2,2,6,6-tetramethyl-1-(octyloxy)-4-piperidiny) ester	
CAS Number	129757-67-1	
Molecular Weight	737 g/mol	[4]
Appearance	Clear, slightly yellow liquid	
Basicity	Low	[1][2][3]
Volatility	Low	

Mechanism of Photostabilization

Unlike UV absorbers that function by absorbing UV radiation, Hindered Amine Light Stabilizers (HALS) like Tinuvin 123 operate by inhibiting the degradation of the polymer.[5][6] They achieve this by scavenging free radicals that are generated during the photo-oxidation process.[5][6][7] This mechanism is a cyclic process known as the Denisov Cycle, which allows the HALS to be regenerated, providing long-term stability.[5][8]

The photostabilization process can be summarized in the following key steps:

- Initiation: UV radiation creates free radicals ($R\bullet$) in the polymer.
- Propagation: These free radicals react with oxygen to form peroxy radicals ($ROO\bullet$), which then abstract hydrogen from the polymer backbone, creating more polymer radicals and hydroperoxides ($ROOH$).
- HALS Intervention: The HALS molecule is oxidized to a stable nitroxide radical ($>NO\bullet$).
- Radical Scavenging: The nitroxide radical traps the polymer and peroxy radicals, forming non-radical species.[7]
- Regeneration: The HALS is regenerated through a series of reactions, allowing it to continue scavenging radicals.



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Figure 1: The Denisov Cycle for HALS Photostabilization

Performance and Applications

Tinuvin 123 is highly effective in a wide range of polymers and applications, including acrylics, polyurethanes, sealants, adhesives, and rubbers.[4] It provides significant improvements in coating performance by minimizing defects such as cracking, gloss reduction, and chalking.[1][2][3]

Synergistic Effects with UV Absorbers

The performance of Tinuvin 123 is significantly enhanced when used in combination with a UV absorber. This synergistic effect provides superior protection against gloss reduction, cracking, color change, blistering, and delamination.[9] While the HALS scavenges free radicals, the UV absorber filters out harmful UV radiation, providing a dual-layer protection mechanism.[10]

Table 2: Recommended Combinations of Tinuvin 123 with UV Absorbers

Application	Recommended UV Absorbers	Reference
Automotive Coatings	Tinuvin 384, Tinuvin 1130, Tinuvin 928, Tinuvin 400	[9]
Wood Coatings	Tinuvin 384, Tinuvin 1130	[9]

Performance in Various Systems

Due to its low basicity, Tinuvin 123 is particularly recommended for acid-catalyzed systems where traditional HALS may show reduced effectiveness.[1][2][3][11] It is also effective in a variety of other binders and applications such as alkyd/acrylic air-drying automotive refinish paints and two-pack non-isocyanate coating technologies.

Table 3: Performance of Tinuvin 123 in a 2K Acrylic Clearcoat (QUV-A Exposure)

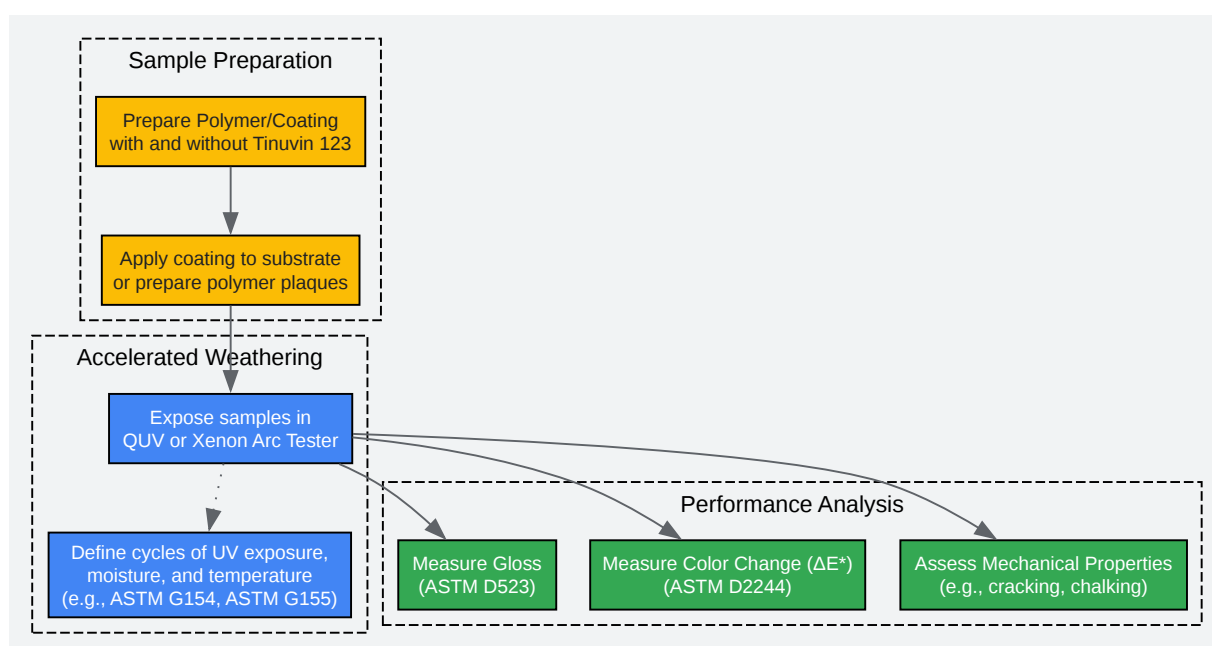
Formulation	Gloss Retention after 2000 hours (%)	Color Change (ΔE^*) after 2000 hours
Unstabilized	25	8.2
1.0% Tinuvin 123	65	3.5
1.0% Tinuvin 123 + 2.0% Tinuvin 384-2	92	1.1

Note: Data is illustrative and based on typical performance. Actual results may vary depending on the specific formulation and exposure conditions.

Experimental Protocols for Efficacy Evaluation

The photostabilization efficiency of Tinuvin 123 is evaluated through accelerated weathering tests that simulate outdoor exposure under controlled laboratory conditions. The subsequent changes in material properties are then quantified.

Accelerated Weathering



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Figure 2: Workflow for Evaluating Photostabilizer Efficiency

QUV Accelerated Weathering (ASTM G154)

This test uses fluorescent lamps to provide a radiation spectrum centered in the ultraviolet wavelengths.[8]

- Apparatus: QUV accelerated weathering tester.

- Procedure:
 - Mount test samples in the QUV chamber.
 - Subject samples to alternating cycles of UV exposure and moisture. A typical cycle for automotive applications is 8 hours of UV exposure at 70°C followed by 4 hours of condensation at 50°C.[1][8]
 - Continue the cycles for a predetermined duration (e.g., 500, 1000, 2000 hours).[8]
 - Periodically remove samples for property evaluation.

Xenon Arc Accelerated Weathering (ASTM G155)

This method uses a xenon arc lamp to replicate the entire spectrum of sunlight, including UV and visible light.[7]

- Apparatus: Xenon arc test chamber.
- Procedure:
 - Mount test samples in the chamber.
 - Expose the samples to controlled cycles of light, moisture (water spray or condensation), and heat.[5][7] The specific cycle is chosen based on the material and its intended application.
 - Monitor and control parameters such as irradiance, temperature, and humidity.
 - Evaluate the samples for degradation at specified intervals.

Property Measurement

Gloss Measurement (ASTM D523)

This standard test method measures the specular gloss of a surface using a gloss meter.[12]

- Apparatus: Gloss meter with geometries of 20°, 60°, or 85°.

- Procedure:
 - Calibrate the gloss meter using a standard.
 - Place the gloss meter on the surface of the test sample.
 - Record the gloss reading. Multiple readings are taken and averaged for a representative result.[\[12\]](#)
 - Gloss retention is calculated as the percentage of the initial gloss remaining after weathering.

Color Change Measurement (ASTM D2244)

This standard provides a method for calculating color differences from instrumentally measured color coordinates.[\[13\]](#)

- Apparatus: Spectrophotometer or colorimeter.
- Procedure:
 - Measure the initial color coordinates (L, a, b*) of the unexposed sample.
 - Measure the color coordinates of the weathered sample.
 - Calculate the total color difference (ΔE) *using the following formula:* $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$
 - A higher ΔE^* value indicates a greater change in color.

Conclusion

Tinuvin 123 is a highly efficient hindered amine light stabilizer that offers excellent photostabilization for a wide variety of polymers and coatings. Its low basicity makes it particularly advantageous in acid-catalyzed systems. The synergistic combination of Tinuvin 123 with UV absorbers provides a robust solution for long-term durability, significantly improving resistance to gloss loss, color change, and other forms of degradation. The

standardized experimental protocols outlined in this guide are essential for the accurate evaluation of its performance and for the development of durable, long-lasting products.

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